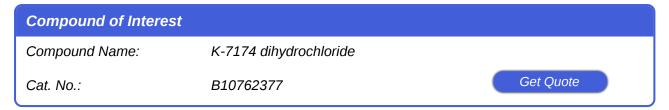


# K-7174 Dihydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Analysis of the Dual Proteasome and GATA Inhibitor

**K-7174 dihydrochloride** is a synthetic, orally bioavailable small molecule that has garnered significant interest in the fields of oncology and immunology. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and key experimental data, tailored for researchers, scientists, and drug development professionals.

## **Chemical Structure and Properties**

**K-7174 dihydrochloride** is the salt form of K-7174, a homopiperazine derivative. The dihydrochloride formulation enhances its solubility in aqueous solutions, a favorable characteristic for experimental and potential therapeutic applications.

Table 1: Chemical and Physical Properties of K-7174 Dihydrochloride



| Property         | Value                                                                                                                                                   |
|------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name       | 1,4-bis((E)-5-(3,4,5-trimethoxyphenyl)pent-4-en-<br>1-yl)-1,4-diazepane dihydrochloride                                                                 |
| Synonyms         | K7174, K-7174-2HCl                                                                                                                                      |
| CAS Number       | 191089-60-8[1]                                                                                                                                          |
| Chemical Formula | C33H50Cl2N2O6[2][3]                                                                                                                                     |
| Molecular Weight | 641.67 g/mol [2][3]                                                                                                                                     |
| Appearance       | White to off-white solid powder[3]                                                                                                                      |
| Solubility       | Soluble in DMSO                                                                                                                                         |
| Storage          | Store as a solid at -20°C for up to two years.  Stock solutions in DMSO can be stored at -80°C for up to six months. Avoid repeated freeze-thaw cycles. |

#### **Mechanism of Action**

K-7174 exhibits a dual mechanism of action, functioning as both a proteasome inhibitor and a GATA transcription factor inhibitor. This multifaceted activity contributes to its potent anti-cancer and immunomodulatory effects.

#### **Proteasome Inhibition**

Unlike the well-characterized proteasome inhibitor bortezomib, which primarily targets the β5 subunit of the 20S proteasome, K-7174 inhibits all three catalytic subunits: β1 (caspase-like), β2 (trypsin-like), and β5 (chymotrypsin-like). This broad inhibition leads to the accumulation of ubiquitinated proteins, inducing endoplasmic reticulum stress and ultimately triggering apoptosis in cancer cells. A key downstream effect of proteasome inhibition by K-7174 is the transcriptional repression of class I histone deacetylases (HDACs), specifically HDAC1, HDAC2, and HDAC3. This occurs via a caspase-8-dependent degradation of the transcription factor Sp1.[4][5]

#### **GATA Inhibition**



K-7174 also functions as an inhibitor of the GATA family of transcription factors. By inhibiting GATA, K-7174 can modulate the expression of various genes involved in cell differentiation, proliferation, and inflammation. For instance, it has been shown to suppress the expression of vascular cell adhesion molecule-1 (VCAM-1), a key molecule in cell adhesion processes, by inhibiting GATA-mediated transcription.[6]

## **Signaling Pathways**

The dual inhibitory action of K-7174 impacts multiple signaling pathways within the cell, leading to its observed biological effects.



K-7174 inhibits 20S Proteasome (β1, β2, β5 subunits)eads to Accumulation of **Ubiquitinated Proteins ER Stress** Caspase-8 Activation Sp1 Degradation represses Class I HDACs (HDAC1, 2, 3) Transcription contributes to **Apoptosis** 

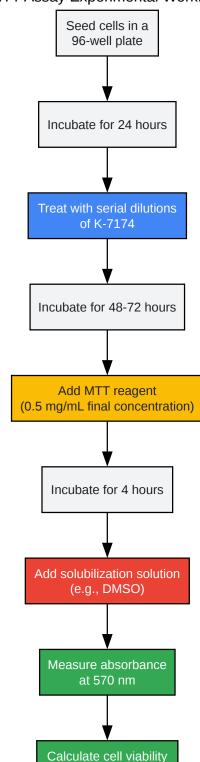
K-7174 Signaling Pathway: Proteasome Inhibition

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K-7174 Proteasome Inhibition Pathway

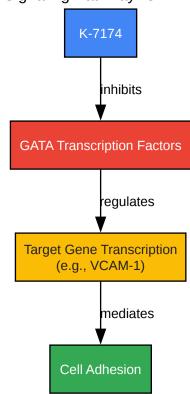


#### MTT Assay Experimental Workflow



and IC50 value

#### K-7174 Signaling Pathway: GATA Inhibition





## In Vivo Xenograft Model Workflow Subcutaneously inject myeloma cells into immunocompromised mice Monitor tumor growth Randomize mice into treatment and control groups Administer K-7174 (p.o. or i.p.) or vehicle Measure tumor volume and body weight regularly Euthanize mice at study endpoint Excise and analyze tumors

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- To cite this document: BenchChem. [K-7174 Dihydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10762377#k-7174-dihydrochloride-chemical-structure-and-properties]

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